

Experimental Data for FIIN-3 in H1581 Cells

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Compound Focus: FIIN-3

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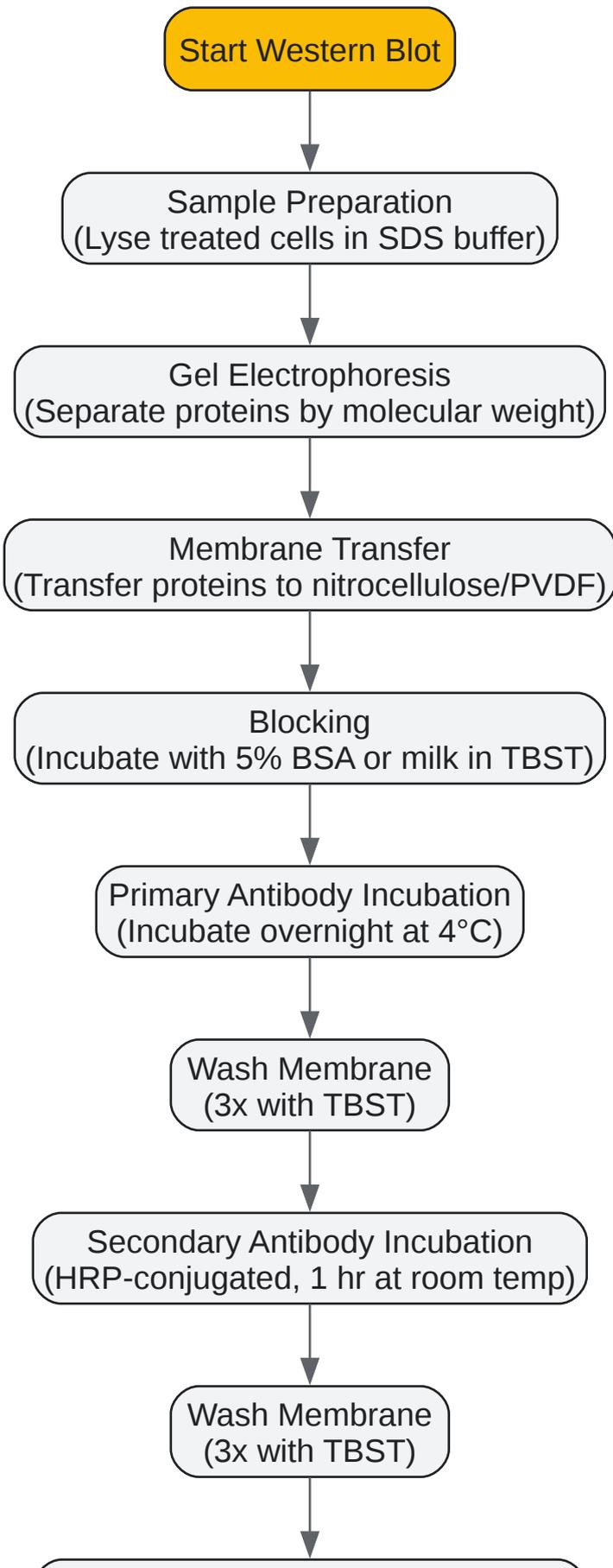
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The table below summarizes the key parameters from a published experiment using **FIIN-3** in H1581 cells for Western blot analysis [1].

Parameter	Details
Cell Line	H1581 (FGFR1 WT or V561M) cells [1]
Inhibitor	FIIN-3 [1]
Concentration	1.0 μ M [1]
Incubation Time	12 hours [1]
Targets Analyzed	p-FRS2, p-FGFR, p-AKT, p-ERK [1]
Key Finding	At 1.0 μ M, FIIN-3 effectively suppressed downstream FGFR signaling pathways in these cells [1].

Western Blot Protocol Workflow

The following diagram illustrates the general Western blot workflow. You should adapt this workflow using the specific experimental parameters from the table above.



Detection
(Incubate with ECL substrate, image)

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Key Considerations for Your Experiment

To complete your protocol, you will need to determine several critical parameters based on your specific research goals and reagents.

- **Cell Culture and Treatment:** Culture H1581 cells in **RPMI-1640 medium** supplemented with 10% fetal bovine serum (FBS) and antibiotics [2] [3]. Treat cells at approximately **70-80% confluence** with **FIIN-3** (e.g., **1.0 μM** for 12 hours) based on the experimental data, alongside vehicle control [1].
- **Antibody Selection:** The published study analyzed phosphorylation of FRS2, FGFR, AKT, and ERK [1]. You must select specific, validated primary antibodies against your targets of interest and corresponding HRP-conjugated secondary antibodies.
- **Detailed Protocol Reference:** For comprehensive, step-by-step instructions on each stage of the Western blot process—from sample preparation in SDS buffer to detection—you can refer to detailed protocols from reputable sources like **Cell Signaling Technology** or **Abcam** [4] [5].

Filling the Information Gaps

The main limitation from the search is the lack of a full, explicit protocol. To proceed effectively:

- **Consult Antibody Data Sheets:** The concentration and dilution buffer for your primary antibodies are critical and must be taken from the manufacturer's datasheets.
- **Leverage General Protocols:** Use the detailed steps from established technical resources to build the core of your method [4] [5].
- **Consider Related Research:** Be aware that H1581 cells are a well-established model for studying FGFR1 amplification and inhibitor resistance, and **FIIN-3** is part of a class of **irreversible FGFR inhibitors** designed to overcome gatekeeper mutations [2] [3] [6].

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